Application Note: (E)-Ceftriaxone Disodium in Antimicrobial Resistance (AMR) Studies

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*(E)-Ceftriaxone Disodium*
CAS No.:	*104376-79-6*
Cat. No.:	*B194002*

Get Quote

Introduction & Mechanistic Overview

(E)-Ceftriaxone Disodium is a third-generation, semi-synthetic cephalosporin widely utilized in both clinical pharmacotherapy and in vitro research due to its broad-spectrum bactericidal activity. In the context of antimicrobial resistance (AMR) studies, ceftriaxone serves as a critical baseline compound for evaluating resistance phenotypes and screening novel Antibiotic Resistance Breakers (ARBs)[1].

Causality of Action and Resistance

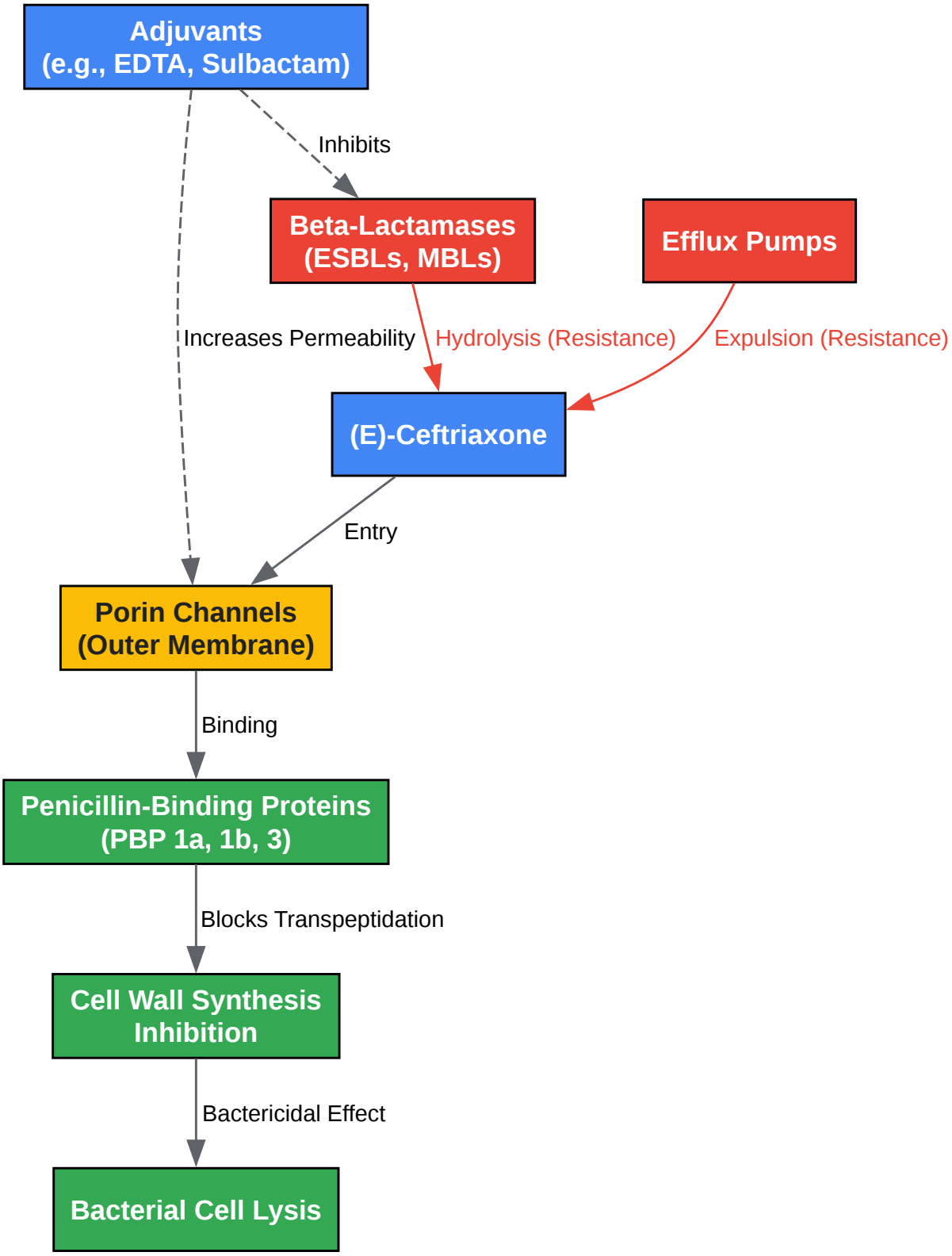
The bactericidal efficacy of ceftriaxone is driven by its high-affinity binding to Penicillin-Binding Proteins (PBPs) located in the bacterial inner membrane. In Gram-negative pathogens like Escherichia coli, ceftriaxone exhibits high affinity for PBP 3 and PBP 1a/1b, while in Haemophilus influenzae, it primarily targets PBP 4 and 5[2]. By acylating these transpeptidases, ceftriaxone irreversibly halts peptidoglycan cross-linking, triggering filamentation, structural instability, and ultimately, cell lysis[2].

However, the proliferation of Extended-Spectrum Beta-Lactamases (ESBLs) and Metallo-Beta-Lactamases (MBLs) has severely compromised its efficacy. While ceftriaxone is highly stable

© 2026 BenchChem. All rights reserved.

against classical penicillinases, Ambler Class A (e.g., CTX-M, SHV) and Class B (e.g., NDM, VIM) enzymes readily hydrolyze its beta-lactam ring[1]. To counter this, modern resistance studies frequently pair ceftriaxone with adjuvants. For example, the addition of Disodium EDTA chelates divalent cations (destabilizing MBLs and permeabilizing porin channels), while Sulbactam acts as a suicide inhibitor for serine beta-lactamases[1].

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Mechanism of Action & Resistance Pathways of (E)-Ceftriaxone.

© 2026 BenchChem. All rights reserved.

Reagent Preparation and Stability Protocol

Causality in Experimental Choices

(E)-Ceftriaxone Disodium is susceptible to chemical degradation via acid hydrolysis and oxidation, which can lead to false-positive resistance readouts in vitro due to a loss of active pharmaceutical ingredient[3]. Crucially, ceftriaxone must never be reconstituted with calcium-containing diluents (such as Ringer's solution or Hartmann's solution). Calcium ions interact with ceftriaxone to form an insoluble ceftriaxone-calcium precipitate, which invalidates experimental assays and poses severe risks in biological models[4].

Protocol: Preparation of 10 mg/mL Stock Solution

- Weighing: Accurately weigh 100 mg of **(E)-Ceftriaxone Disodium** powder using an analytical balance.
- Reconstitution: Dissolve the powder in 10 mL of sterile, deionized H_2O or 0.9% Sodium Chloride[5][6]. Vortex gently until the solution is completely clear. The solution may appear pale yellow; this is a normal characteristic of the active ingredient and does not indicate degradation[7].
- Sterilization: Pass the solution through a 0.22 µm polyethersulfone (PES) syringe filter inside a biosafety cabinet.
- Storage: Use the stock solution immediately for optimal results. If storage is required, strictly adhere to the validated stability conditions outlined below. Discard any solution that develops a deep amber color, as this indicates significant oxidative degradation[8].

Quantitative Data: Ceftriaxone Solution Stability Profile

© 2026 BenchChem. All rights reserved.

Diluent	Storage Temperature	Maximum Stable Duration	Critical Notes
Sterile H_2O / 0.9% NaCl	25°C (Room Temp)	24 Hours	Must be protected from direct light[6][7].
Sterile H_2O / 0.9% NaCl	2–8°C (Refrigerated)	72 Hours	Monitor for visible color changes (darkening)[6][8].
Sterile H_2O	-20°C (Frozen)	~6 Months	Aliquot prior to freezing. Do not subject to freeze-thaw cycles[8].

Antimicrobial Susceptibility Testing (AST): MIC Determination

Causality in Experimental Choices

The Minimum Inhibitory Concentration (MIC) assay via broth microdilution is the gold standard for quantifying ceftriaxone resistance. The interpretation of these results relies heavily on established clinical breakpoints. Historically, the Clinical and Laboratory Standards Institute (CLSI) maintained a higher susceptibility breakpoint (≤ 8 mg/L). However, based on pharmacokinetic/pharmacodynamic (PK/PD) modeling, CLSI lowered the Enterobacteriaceae breakpoint to ≤ 1 mg/L (harmonizing with EUCAST guidelines)[9]. This lower breakpoint naturally captures ESBL-producing isolates as "Resistant" without the need for secondary phenotypic confirmatory tests[9].

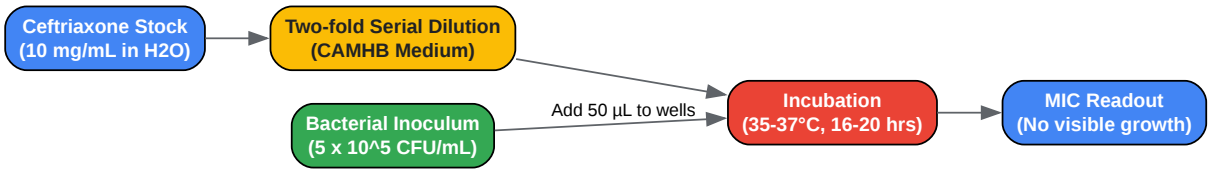
Protocol: Broth Microdilution for Ceftriaxone MIC

Self-Validating System: To ensure trustworthiness, this protocol incorporates internal controls. A Quality Control (QC) strain (E. coli ATCC 25922) must be tested in parallel. The assay is only valid if the QC strain yields a ceftriaxone MIC between 0.03 and 0.125 mg/L[10].

- Media Preparation: Prepare Cation-Adjusted Mueller-Hinton Broth (CAMHB) according to manufacturer instructions. Autoclave and cool to room temperature.

© 2026 BenchChem. All rights reserved.

- Antibiotic Dilution: In a sterile 96-well U-bottom microtiter plate, perform a two-fold serial dilution of the ceftriaxone stock in CAMHB. A standard test range for Enterobacteriaceae is 0.015 mg/L to 64 mg/L[5]. Leave column 11 as a positive growth control (media + bacteria) and column 12 as a negative sterility control (media only).
- Inoculum Standardization: Cultivate the target bacterial isolate on agar for 18 hours. Suspend 3-5 isolated colonies in sterile saline and adjust the turbidity to match a 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL).
- Inoculum Dilution: Dilute the McFarland suspension 1:150 in CAMHB to yield a final working concentration of ~1×10^6 CFU/mL[5].
- Inoculation: Dispense 50 µL of the standardized inoculum into each antibiotic-containing well and the positive control well. The final well volume is 100 µL, bringing the final bacterial concentration to ~5×10^5 CFU/mL[5].
- Incubation: Seal the plate with a breathable membrane and incubate at 35±2°C for 16–20 hours under ambient air[5].
- Readout: Visually inspect the plate. The MIC is defined as the lowest concentration of ceftriaxone that completely inhibits visible bacterial growth (turbidity or button formation at the bottom of the well)[11].



Click to download full resolution via product page

Step-by-step workflow for Ceftriaxone MIC Broth Microdilution.

Quantitative Data: Ceftriaxone MIC Interpretive Breakpoints (Enterobacterales)

© 2026 BenchChem. All rights reserved.

Guideline Body	Susceptible (S)	Intermediate (I) / ATU	Resistant (R)	Rationale / Notes
CLSI (Post-2010)	≤ 1 mg/L	2 mg/L	≥ 4 mg/L	Lowered to accurately flag ESBL producers without secondary testing[9][11].
EUCAST (v13.0)	≤ 1 mg/L	-	> 2 mg/L	Derived from PK/PD modeling and clinical outcome data[11][12].

References

- European Medicines Agency. Ceftriaxone Tyrol Pharma - Annexes I-II-III. [Link]
- Venus Remedies. Elores - A clinically significant Carbapenem-sparing option. [Link]
- European Committee on Antimicrobial Susceptibility Testing. Routine and extended internal quality control for MIC determination and disk diffusion as recommended by EUCAST. [Link]
- Medsafe New Zealand. CEFTRIAXONE 0.5 g & 1 g Powder For Injection. [Link]
- National Institutes of Health (PMC). Antimicrobial susceptibility testing to evaluate minimum inhibitory concentration values of clinically relevant antibiotics.[Link]
- International Health Management Associates (IHMA). Comparison of Ceftriaxone Susceptibility Rates of Enterobacteriaceae in the TEST Program Using EUCAST vs. 2009 and 2010 CLSI Breakpoints.[Link]
- Health Canada. Ceftriaxone sodium for injection bp. [Link]
- City of Toronto Health. CEFTRIAXONE FOR INTRAMUSCULAR INJECTION.[Link]

© 2026 BenchChem. All rights reserved.

- National Institutes of Health (PMC). Haemophilus influenzae blood-stream infection and third-generation cephalosporin susceptibility testing: a comparative case study using EUCAST and CLSI guidelines. [Link]
- University of Groningen. Minimum inhibitory concentration (MIC) of Ceftriaxone and Azithromycin for blood culture isolates of Salmonella enterica. [Link]
- National Institutes of Health (PMC). Development and Validation of Stability Indicating Spectroscopic Method for Content Analysis of Ceftriaxone Sodium in Pharmaceuticals.[Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Venus Remedies - Indian research driven pharmaceutical company [venusremedies.com]
- 2. pdf.hres.ca [pdf.hres.ca]
- 3. Development and Validation of Stability Indicating Spectroscopic Method for Content Analysis of Ceftriaxone Sodium in Pharmaceuticals - PMC [pmc.ncbi.nlm.nih.gov]
- 4. ema.europa.eu [ema.europa.eu]
- 5. Antimicrobial susceptibility testing to evaluate minimum inhibitory concentration values of clinically relevant antibiotics - PMC [pmc.ncbi.nlm.nih.gov]
- 6. toronto.ca [toronto.ca]
- 7. medsafe.govt.nz [medsafe.govt.nz]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. ihma.com [ihma.com]
- 10. szu.gov.cz [szu.gov.cz]
- 11. research.rug.nl [research.rug.nl]
- 12. Haemophilus influenzae blood-stream infection and third-generation cephalosporin susceptibility testing: a comparative case study using EUCAST and CLSI guidelines - PMC [pmc.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [Application Note: (E)-Ceftriaxone Disodium in Antimicrobial Resistance (AMR) Studies]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b194002/docs#application-note-e-ceftriaxone-disodium-in-antimicrobial-resistance-amr-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check